

Solubility of 3-Iodo-8-nitroquinoline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 3-Iodo-8-nitroquinoline

Cat. No.: B1314853

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Abstract

This technical guide addresses the solubility of **3-iodo-8-nitroquinoline**, a key chemical intermediate. A comprehensive review of publicly available scientific literature and chemical databases reveals a notable absence of quantitative solubility data for this compound in common organic solvents. This document summarizes the limited available information and provides a detailed, generalized experimental protocol for determining the solubility of **3-iodo-8-nitroquinoline**. This guide is intended to equip researchers with the necessary methodology to generate critical solubility data for applications in synthesis, purification, and formulation.

Introduction

3-Iodo-8-nitroquinoline is a substituted quinoline derivative. Quinoline and its derivatives are fundamental scaffolds in medicinal chemistry and material science. Generally, the quinoline core, being a bicyclic aromatic system, imparts a degree of hydrophobicity to the molecule.^[1] Consequently, quinoline compounds tend to exhibit good solubility in various organic solvents.^{[2][3]} The solubility of a compound is a critical physicochemical property that influences its reaction kinetics, purification, and bioavailability. Despite its importance, specific quantitative solubility data for **3-iodo-8-nitroquinoline** in organic solvents is not readily available in the current body of scientific literature.

This guide provides a summary of the known properties of **3-iodo-8-nitroquinoline** and presents a robust experimental protocol for the systematic determination of its solubility in a range of organic solvents.

Physicochemical Properties of 3-iodo-8-nitroquinoline

A summary of the available physical and chemical properties for **3-iodo-8-nitroquinoline** is presented below. This data is compiled from various chemical supplier databases.

Property	Value	Reference
Molecular Formula	C ₉ H ₅ IN ₂ O ₂	--INVALID-LINK--
Molecular Weight	300.05 g/mol	--INVALID-LINK--
Density	2.0±0.1 g/cm ³	--INVALID-LINK--
Boiling Point	401.2±30.0 °C at 760 mmHg	--INVALID-LINK--
Flash Point	196.4±24.6 °C	--INVALID-LINK--
LogP	2.75	--INVALID-LINK--

Solubility Data

Exhaustive searches of scientific databases have not yielded quantitative solubility data for **3-iodo-8-nitroquinoline** in common organic solvents. The only available data point is for its solubility in water.

Table 1: Quantitative Solubility Data for **3-iodo-8-nitroquinoline**

Solvent	Temperature (°C)	Solubility
Water	25	0.18 g/L (Very slightly soluble)

Data sourced from Guidechem

For context, the parent compound, 8-nitroquinoline, is reported to be soluble in ethanol, ethyl ether, benzene, chloroform, and dilute acid.

Experimental Protocol for Solubility Determination

The following is a generalized and robust protocol for determining the equilibrium solubility of a solid organic compound such as **3-iodo-8-nitroquinoline** in various organic solvents. This method is based on the principle of creating a saturated solution and subsequently quantifying the concentration of the dissolved solute.

Materials and Equipment

- **3-iodo-8-nitroquinoline** (high purity)
- Selected organic solvents (analytical grade or higher)
- Analytical balance
- Vials with screw caps
- Thermostatic shaker or incubator
- Centrifuge
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Syringe filters (e.g., 0.22 μm PTFE)

Procedure

- Preparation of Calibration Curve:
 - Accurately prepare a stock solution of **3-iodo-8-nitroquinoline** in the chosen organic solvent at a known concentration.

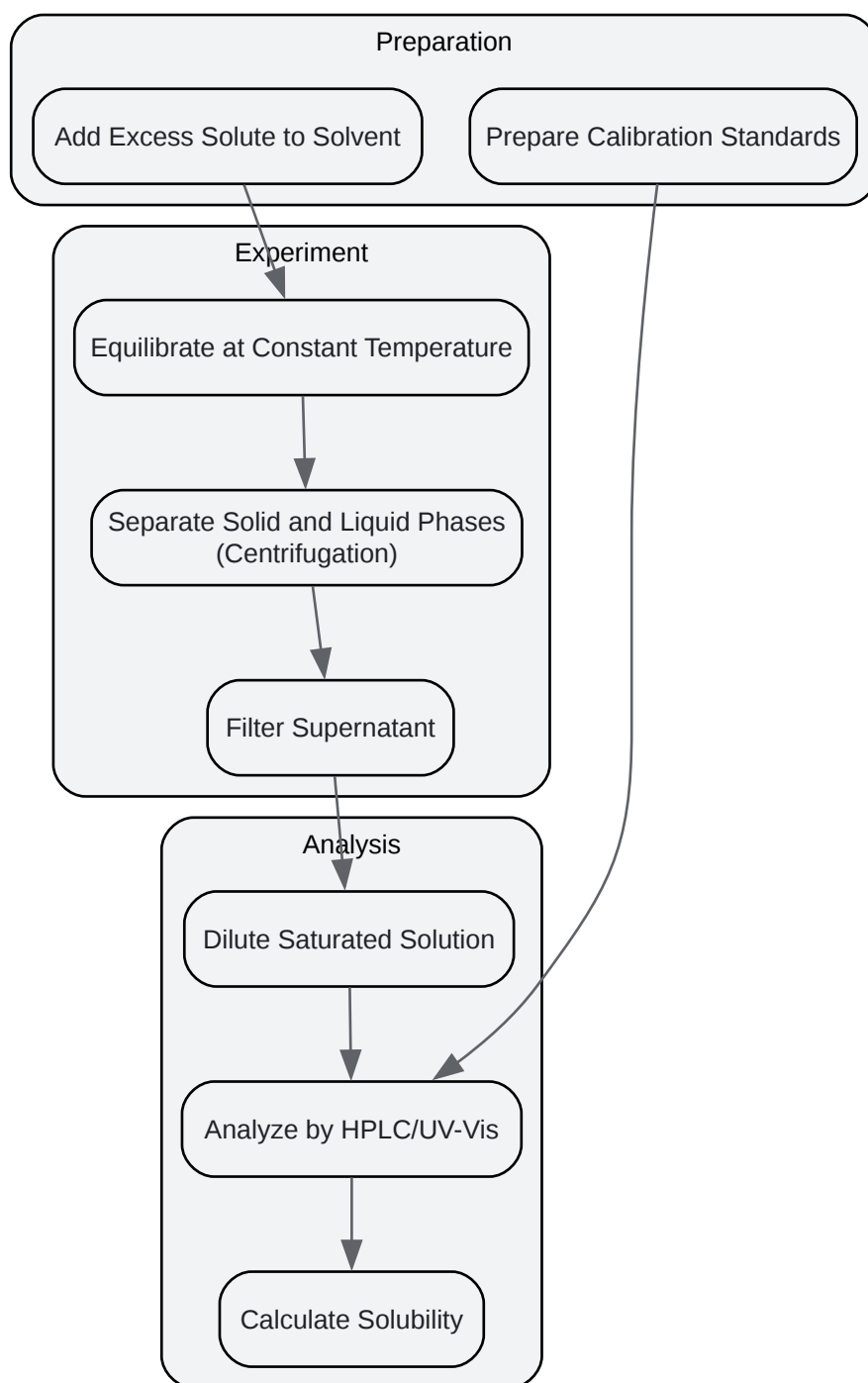
- Perform serial dilutions of the stock solution to create a series of calibration standards of known concentrations.
- Analyze these standards using a validated analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry) to construct a calibration curve of response versus concentration.
- Sample Preparation for Solubility Measurement:
 - Add an excess amount of solid **3-iodo-8-nitroquinoline** to a vial containing a known volume of the organic solvent. The excess solid is crucial to ensure that a saturated solution is formed.
 - Securely seal the vials to prevent any solvent evaporation during the experiment.
- Equilibration:
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C or 37 °C).
 - Allow the samples to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the solution has reached saturation. The exact time may need to be determined empirically.
- Sample Processing:
 - After equilibration, carefully remove the vials from the shaker. Allow the undissolved solid to settle.
 - Centrifuge the vials at a high speed to further separate the undissolved solid from the saturated solution.
 - Carefully withdraw an aliquot of the clear supernatant.
 - Immediately filter the aliquot through a syringe filter (e.g., 0.22 µm) to remove any remaining solid particles.
- Quantification:

- Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the range of the previously established calibration curve.
- Analyze the diluted sample using the same analytical method used for the calibration standards.
- Determine the concentration of **3-iodo-8-nitroquinoline** in the diluted sample by interpolating from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration of the saturated solution by taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **3-iodo-8-nitroquinoline**.



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Caption: Workflow for solubility determination.

Conclusion

While there is a significant gap in the publicly available quantitative solubility data for **3-iodo-8-nitroquinoline** in organic solvents, this technical guide provides a comprehensive, generalized experimental protocol to enable researchers to determine this vital physicochemical property. The provided workflow and methodology are based on established principles of solubility measurement and can be adapted to a wide range of organic solvents and analytical techniques. The generation of such data will be invaluable for the future use of **3-iodo-8-nitroquinoline** in research and development.

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